

# safe handling and storage procedures for 2-Bromo-4-fluorophenol

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## Compound of Interest

Compound Name: 2-Bromo-4-fluorophenol

Cat. No.: B1268413

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## Technical Support Center: 2-Bromo-4-fluorophenol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Bromo-4-fluorophenol**.

## Physical and Chemical Properties

Property	Value
Appearance	Light brown to brown crystalline solid[1][2]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrFO[3][4][5]
Molecular Weight	191.00 g/mol [3][4]
Melting Point	43-45 °C[2][6]
Boiling Point	89 °C @ 1 mmHg[2]
Flash Point	85 °C (closed cup)[6]
CAS Number	496-69-5[1][3][4][5][6]

## Troubleshooting Guide & FAQs

This section addresses specific issues and questions that users may encounter during their experiments with **2-Bromo-4-fluorophenol**.

## Handling and Personal Protective Equipment (PPE)

- Q1: What are the primary hazards associated with **2-Bromo-4-fluorophenol**? A1: **2-Bromo-4-fluorophenol** is harmful if swallowed, causes skin irritation, and can cause serious eye irritation.[1][3][4][6] It may also cause respiratory irritation.[1][3][4][6] It is important to handle this chemical with care to avoid exposure.
- Q2: What type of personal protective equipment (PPE) should I wear when handling this compound? A2: When handling **2-Bromo-4-fluorophenol**, it is crucial to wear appropriate PPE, including:
  - Eye Protection: Safety glasses with side-shields or chemical splash goggles.[6][7][8] A face shield may be necessary where splashing is possible.[7][9]
  - Hand Protection: Chemical-resistant gloves, such as butyl rubber or neoprene, are recommended.[7][8] Nitrile gloves may be suitable for incidental contact with dilute solutions but should be changed immediately upon contact.[8]
  - Body Protection: A lab coat, closed-toed shoes, and long pants are mandatory.[7][8] For tasks with a higher risk of splashing, a chemically impervious apron should be worn.[8][9]
  - Respiratory Protection: Work should be conducted in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation of dust or vapors.[6][8][10]
- Q3: What should I do in case of accidental skin or eye contact? A3: Immediate action is critical in case of exposure:
  - Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[1] Seek medical attention if skin irritation occurs.[1]
  - Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][7] Remove contact lenses if present and easy to do.[1][6] Seek immediate medical attention.[1][7]
- Q4: How should I handle a spill of **2-Bromo-4-fluorophenol**? A4: For small spills, absorb the material with an inert absorbent such as sand or vermiculite and place it in a sealed

container for disposal.[11] Avoid creating dust.[6] For larger spills, evacuate the area and contact your institution's environmental health and safety department.[11] Ensure proper ventilation and wear appropriate PPE during cleanup.[6][11]

## Storage

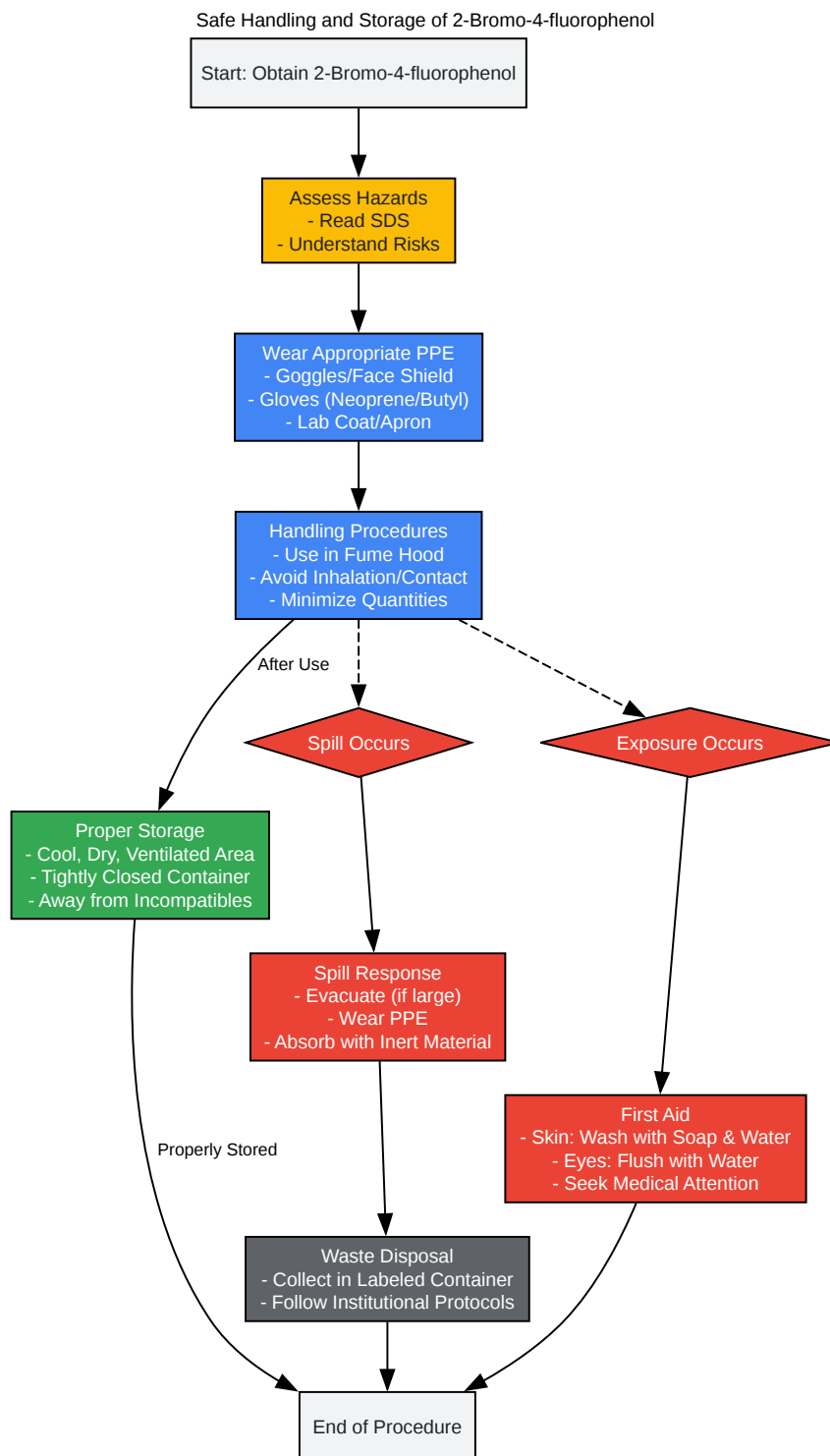
- Q5: What are the proper storage conditions for **2-Bromo-4-fluorophenol**? A5: Store **2-Bromo-4-fluorophenol** in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1][7][8] Keep the container tightly closed to prevent sublimation and moisture ingress.[6][8][9] It should be stored locked up and protected from light.[1][8]
- Q6: Are there any incompatible materials I should avoid storing with this chemical? A6: Yes, **2-Bromo-4-fluorophenol** should be stored separately from strong oxidizing agents and strong bases.[1] It is also incompatible with acid anhydrides and acid chlorides.[12]

## Experimental Protocols

- Q7: Can I heat **2-Bromo-4-fluorophenol**? A7: Heating **2-Bromo-4-fluorophenol** should be done with extreme caution in a chemical fume hood, as it can produce flammable and toxic vapors.[11] Never heat it in an incubator, microwave, or drying oven.[8][11]
- Q8: What precautions should I take when centrifuging solutions containing **2-Bromo-4-fluorophenol**? A8: Centrifugation can generate aerosols, leading to inhalation exposure.[8] Use sealed safety cups or rotors, and always open the tubes inside a chemical fume hood after centrifugation.[8]

## Safe Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **2-Bromo-4-fluorophenol**.



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Caption: Workflow for safe handling and storage of **2-Bromo-4-fluorophenol**.

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